

what is Sotrastaurin used for in research

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Compound Focus: Sotrastaurin

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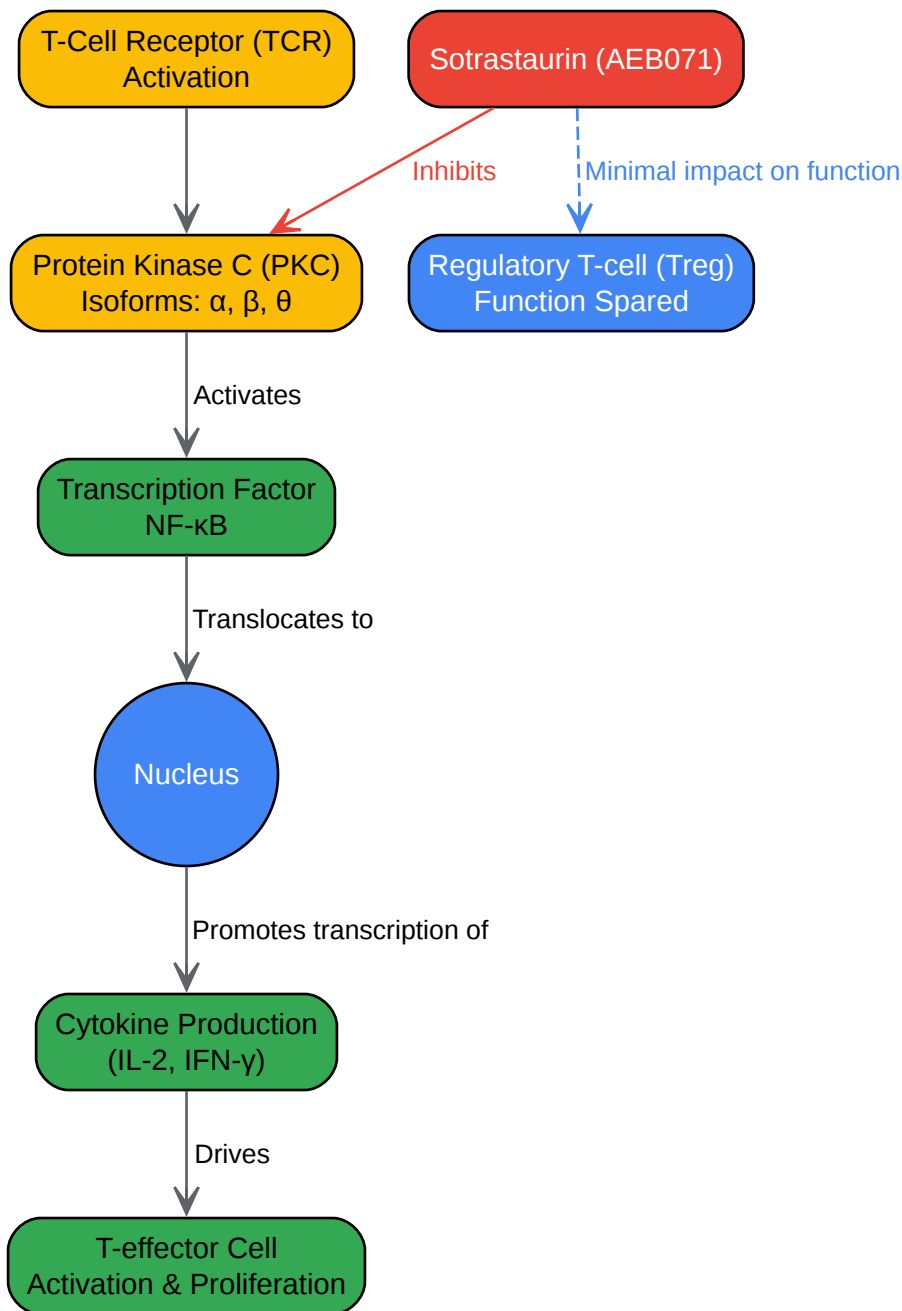
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Mechanism of Action

Sotrastaurin (also known as AEB071) is a small molecule that potently inhibits classical and novel isoforms of Protein Kinase C (PKC), including PKC- α , PKC- β , and PKC- θ [1] [2] [3].

- **Primary Target:** It blocks early T-cell activation by inhibiting the PKC pathway, a **calcineurin-independent** mechanism [1] [3]. This differentiates it from standard calcineurin inhibitors like cyclosporine and tacrolimus.
- **Downstream Effects:** By inhibiting PKC, **sotrastaurin** prevents the activation of the transcription factor **Nuclear Factor-kappa B (NF- κ B)** [1] [2]. This leads to reduced production of pro-inflammatory cytokines such as **IL-2 and IFN- γ** , which are critical for T-cell proliferation and immune response [1] [2] [3].
- **Effect on Regulatory T-cells (Tregs):** A key research finding is that **sotrastaurin** inhibits effector T-cells while potentially sparing or even promoting the function of regulatory T-cells (Tregs). Treg numbers were found to correlate with higher **sotrastaurin** trough levels in patients, and the suppressive function of these cells remained intact ex vivo [1].

The following diagram illustrates the signaling pathway inhibited by **sotrastaurin** and its cellular effects:



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Research Applications and Experimental Data

Sotrastaurin is utilized across multiple research fields, with data generated from *in vitro* studies, preclinical models, and human clinical trials.

Table 1: Primary Research Applications of Sotrastaurin

Field of Research	Specific Application / Model	Key Findings / Rationale	Citation
Transplantation Immunology	Kidney and liver transplant models (rodent, non-human primate, human trials).	Prolongs allograft survival; investigated as a calcineurin inhibitor (CNI)-free or CNI-sparing regimen to avoid nephrotoxicity.	[1] [2] [4]
Autoimmune Diseases	Psoriasis (human Phase II trials).	Showed significant improvement in skin lesions (69% reached PASI75 at 300 mg dose) by reducing inflammatory cytokines (TNF- α , IL-12/23).	[5] [2]
Oncology	Uveal melanoma (human Phase I/II trials).	Targets oncogenic signaling driven by GNAQ/GNA11 mutations; clinical efficacy as monotherapy was limited, leading to research in combination therapies (e.g., with PI3K α inhibitor Alpelisib).	[6] [7]
Ischemia-Reperfusion Injury (IRI)	Liver transplantation in rat models.	Demonstrated cytoprotective effects; ameliorated liver IRI by reducing inflammation, apoptosis, and promoting hepatocyte proliferation.	[3]
Basic Immunology & Signal Transduction	<i>In vitro</i> T-cell activation and proliferation assays (e.g., Mixed Lymphocyte Reaction).	Used to dissect PKC-specific signaling pathways in T-cells, confirming its role in alloreactivity without compromising Treg function. The IC50 for inhibiting alloactivated T-cell proliferation is ~90 nM (45 ng/ml).	[1]

Table 2: Key Experimental Protocols and Parameters

Parameter	Details from Cited Literature
	<p> Common In Vivo Dosing Rat models: 30 mg/kg, twice daily (b.i.d.) via oral gavage [3]. Human clinical trials: 200 mg to 700 mg, b.i.d. [4] [7]. In Vitro Cell Culture T-cell suppression assays: Sotrastaurin used at 10 nM to 50 ng/ml (~100 nM) concentrations in ConA-stimulated spleen T cell cultures [1] [3]. Key Readouts & Biomarkers Efficacy: Graft survival, biopsy-proven acute rejection, Psoriasis Area and Severity Index (PASI), tumor response per RECIST criteria. Pharmacodynamics: Phosphorylation of PKC substrates (pMARCKS), ERK, AKT; cytokine levels (IL-2, IFN-γ); NF-κB activation [1] [3] [7]. Noted Adverse Effects In clinical trials, generally well-tolerated. Specific regimens showed inadequate efficacy leading to study discontinuation. Combination with Alpelisib caused hyperglycemia and other Grade 3 toxicities [4] [7]. </p>

Research Conclusions and Status

- **Clinical Development Status:** The clinical development of **sotrastaurin** for transplantation and psoriasis has been **discontinued** due to **efficacy failure** in Phase II trials [2] [4]. While the initial immunosuppressive regimen with tacrolimus was promising, the maintenance regimen without calcineurin inhibitors proved inadequate [4].
- **Ongoing Research Value:** Despite clinical discontinuation, **sotrastaurin** remains a highly specific and valuable **tool compound** for basic research. It is widely available from multiple life science suppliers (e.g., Abcam, BioVision, Selleck Chemicals) for *in vitro* and preclinical studies aimed at understanding PKC biology [5] [8].
- **Key Research Insight:** A significant finding from transplant research is that **sotrastaurin** appears to **differentially modulate T-cell subsets**—potently inhibiting effector T-cell responses while preserving regulatory T-cell function, a desirable property in immunotherapy [1].

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References

1. The protein kinase C inhibitor sotrastaurin allows regulatory T ... [pmc.ncbi.nlm.nih.gov]
2. Sotrastaurin - an overview | ScienceDirect Topics [sciencedirect.com]
3. Sotrastaurin, a Protein Kinase C Inhibitor, Ameliorates ... [pmc.ncbi.nlm.nih.gov]
4. First Clinical Results in Renal-Transplant Recipients [sciencedirect.com]
5. Sotrastaurin Market 2025 Forecast to 2032 [24chemicalresearch.com]
6. Sotrastaurin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
7. A Phase Ib Study of Sotrastaurin, a PKC Inhibitor, and ... [pmc.ncbi.nlm.nih.gov]
8. Sotrastaurin (PKC Inhibitor) Insightful Analysis: Trends ... [datainsightsmarket.com]

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